

An In-depth Technical Guide to 3-Amino-6-(phenylthio)pyridazine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Amino-6-(phenylthio)pyridazine

Cat. No.: B1279446

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This technical guide provides a comprehensive overview of the core chemical and potential biological properties of **3-Amino-6-(phenylthio)pyridazine**, geared towards researchers, scientists, and professionals in drug development.

Core Chemical Properties

3-Amino-6-(phenylthio)pyridazine is a pyridazine derivative characterized by an amino group at the 3-position and a phenylthio group at the 6-position. While specific experimental data for this compound is limited in publicly available literature, its fundamental properties can be summarized.

Table 1: Physicochemical Properties of **3-Amino-6-(phenylthio)pyridazine**

Property	Value	Source
CAS Number	90844-35-2	[1][2][3]
Molecular Formula	C ₁₀ H ₉ N ₃ S	[1]
Molecular Weight	203.26 g/mol	[1][2][3]
Appearance	Solid	[2]
Purity	≥95%	[2]

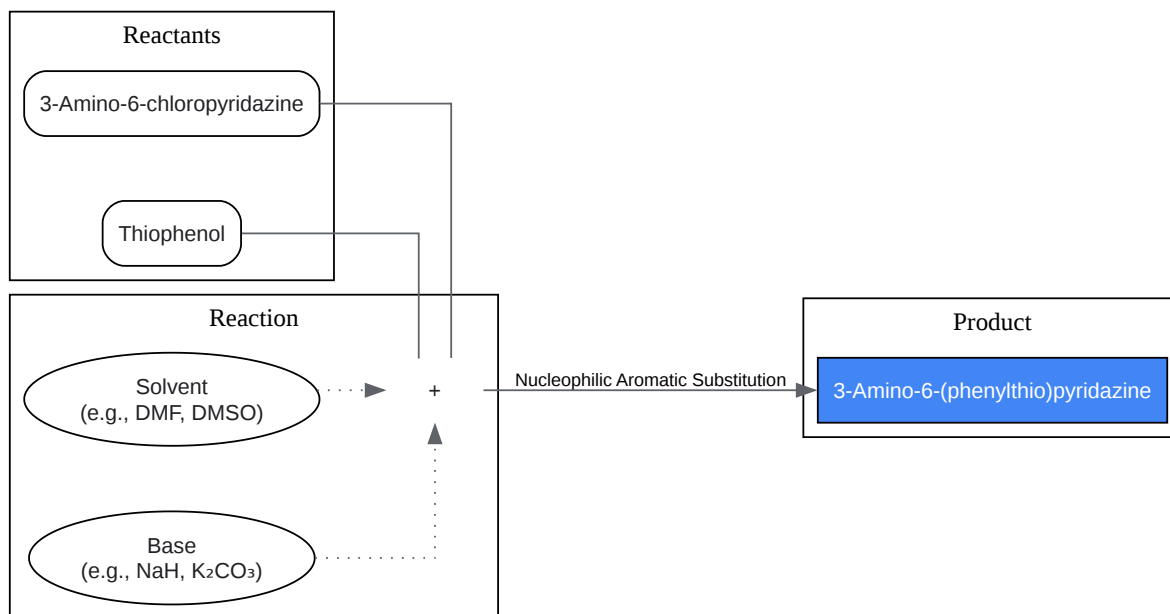
Note: Quantitative data such as melting point, boiling point, and solubility for **3-Amino-6-(phenylthio)pyridazine** are not readily available in the surveyed literature. For the related compound, 3-Amino-6-phenylpyridazine, the melting point is reported as 152 °C, with a predicted boiling point of 403.0±25.0 °C and a predicted pKa of 4.84±0.10.^[4]

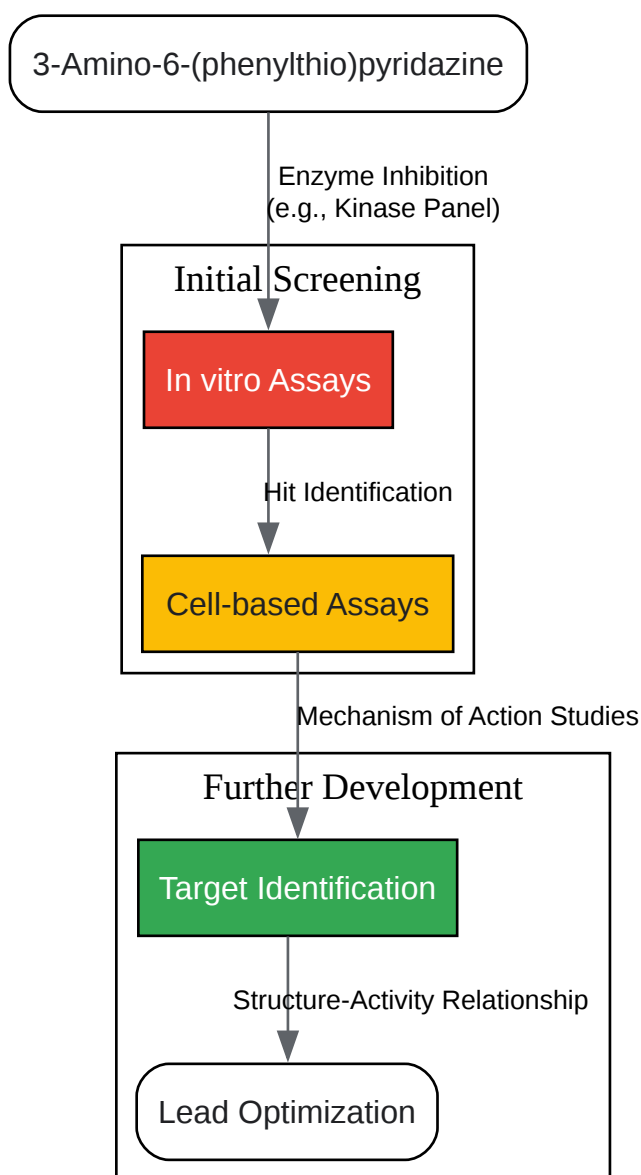
Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **3-Amino-6-(phenylthio)pyridazine** are not explicitly described in the available literature. However, based on general synthetic methods for analogous pyridazine derivatives, a plausible synthetic route can be proposed.

A common method for the synthesis of 6-substituted-3-aminopyridazines involves the nucleophilic substitution of a leaving group, such as a halogen, at the 6-position of a 3-aminopyridazine precursor.

Proposed Synthesis of **3-Amino-6-(phenylthio)pyridazine**





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